

An In-depth Technical Guide to 4-(4-Isobutylphenyl)cyclohexanone

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Compound of Interest

Compound Name:	4-(4-Isobutylphenyl)cyclohexanone
CAS No.:	1890662-66-4
Cat. No.:	B2652518

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Introduction: Unveiling a Versatile Chemical Intermediate

In the landscape of organic synthesis and medicinal chemistry, the strategic value of a chemical intermediate is defined by its structural features and reactive potential. **4-(4-Isobutylphenyl)cyclohexanone** emerges as a compound of significant interest, embodying a unique scaffold that combines an aliphatic cyclic ketone with a substituted aromatic ring. This structure is reminiscent of motifs found in various biologically active molecules, including non-steroidal anti-inflammatory drugs (NSAIDs) like Ibuprofen, which features the 4-isobutylphenyl group.[1] The presence of the cyclohexanone ring introduces a reactive carbonyl group and a flexible six-membered ring, offering numerous avenues for stereoselective modifications and further functionalization. This guide provides a comprehensive technical overview of **4-(4-Isobutylphenyl)cyclohexanone**, from its fundamental registry data to its synthesis, potential applications, and safe handling, designed to empower researchers in leveraging its synthetic utility.

Core Registry Data and Physicochemical Properties

Accurate identification and understanding of a compound's fundamental properties are the bedrock of any research endeavor. The following table summarizes the key registry and physicochemical data for **4-(4-Isobutylphenyl)cyclohexanone**.

Identifier	Value	Source
CAS Number	1890662-66-4	ChemicalBook[2]
Molecular Formula	C ₁₆ H ₂₂ O	ChemicalBook[2]
Molecular Weight	230.35 g/mol	ChemicalBook[2]
IUPAC Name	4-(4-(2-methylpropyl)phenyl)cyclohexan-1-one	ChemicalBook[2]
Synonyms	4-(4-Isobutylphenyl)cyclohexanone, 4-[4-(2-methylpropyl)phenyl]cyclohexan-1-one	ChemicalBook[2]
Storage Temperature	Sealed in dry, Room Temperature	ChemicalBook[2]

Synthetic Pathways and Methodologies

The synthesis of 4-substituted cyclohexanones is a well-established area of organic chemistry, often involving the oxidation of a corresponding cyclohexanol or the hydrogenation of a phenol derivative followed by oxidation.[3] A plausible and efficient route to **4-(4-Isobutylphenyl)cyclohexanone** involves a two-step process starting from 4-(4-isobutylphenyl)phenol.

Experimental Protocol: Two-Step Synthesis

Step 1: Catalytic Hydrogenation of 4-(4-isobutylphenyl)phenol to 4-(4-Isobutylphenyl)cyclohexanol

- **Reaction Setup:** In a high-pressure hydrogenation reactor, dissolve 1 equivalent of 4-(4-isobutylphenyl)phenol in a suitable solvent such as ethanol or methanol.
- **Catalyst Addition:** Add a catalytic amount (typically 1-5 mol%) of a hydrogenation catalyst, such as Palladium on carbon (Pd/C) or Rhodium on alumina (Rh/Al₂O₃).
- **Hydrogenation:** Seal the reactor and purge with nitrogen gas before introducing hydrogen gas to the desired pressure (e.g., 50-100 atm). Heat the reaction mixture to a temperature of 80-120°C.
- **Monitoring and Work-up:** Monitor the reaction progress by Thin Layer Chromatography (TLC) or Gas Chromatography (GC) until the starting material is consumed. Upon completion, cool the reactor, carefully vent the hydrogen gas, and filter the reaction mixture to remove the catalyst. The solvent is then removed under reduced pressure to yield crude 4-(4-Isobutylphenyl)cyclohexanol.

Step 2: Oxidation of 4-(4-Isobutylphenyl)cyclohexanol to **4-(4-Isobutylphenyl)cyclohexanone**

- **Oxidizing Agent Preparation:** Prepare a solution of an oxidizing agent. A common and effective choice is Jones reagent (chromic acid in acetone) or a milder alternative like pyridinium chlorochromate (PCC) in dichloromethane (DCM).
- **Oxidation Reaction:** Dissolve the crude 4-(4-Isobutylphenyl)cyclohexanol from Step 1 in a suitable solvent (e.g., acetone for Jones oxidation, DCM for PCC). Cool the solution in an ice bath.
- **Addition and Reaction:** Slowly add the oxidizing agent to the cooled alcohol solution with vigorous stirring. Allow the reaction to proceed at 0°C and then warm to room temperature.
- **Quenching and Extraction:** Once the reaction is complete (monitored by TLC), quench the excess oxidant (e.g., with isopropanol for Jones reagent). Dilute the mixture with water and extract the product with an organic solvent like ethyl acetate or ether.
- **Purification:** Wash the combined organic layers with brine, dry over anhydrous sodium sulfate (Na₂SO₄), filter, and concentrate under reduced pressure. The resulting crude product can be purified by column chromatography on silica gel to afford pure **4-(4-Isobutylphenyl)cyclohexanone**.^[4]

Synthesis Workflow Diagram

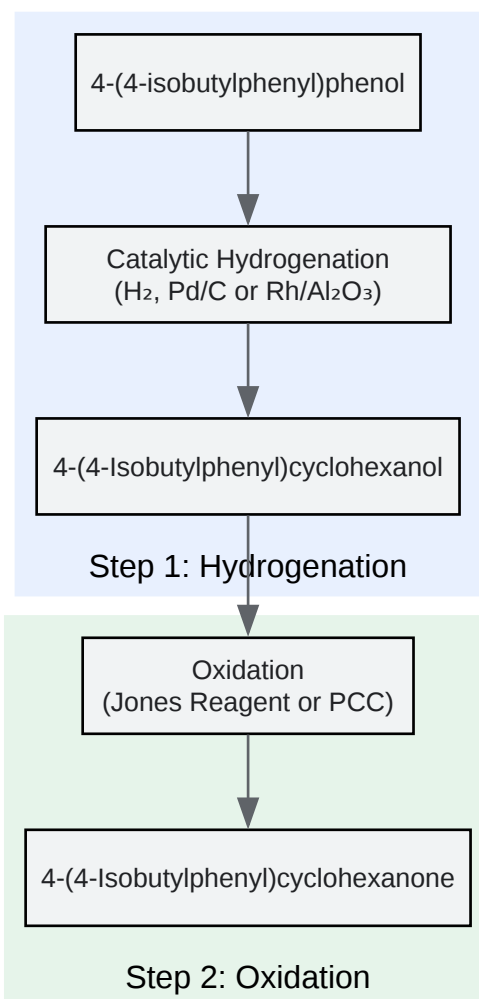


Figure 1: Synthetic Workflow

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Caption: A two-step synthesis of **4-(4-Isobutylphenyl)cyclohexanone**.

Spectral Characteristics and Analytical Profile

The structural characterization of **4-(4-Isobutylphenyl)cyclohexanone** relies on standard spectroscopic techniques. While a specific, published spectrum for this exact molecule is not readily available, its expected spectral features can be reliably predicted based on its functional groups.

- ¹H NMR (Proton Nuclear Magnetic Resonance): The proton NMR spectrum is expected to show characteristic signals for the isobutyl group (a doublet and a multiplet), aromatic protons on the benzene ring (two doublets in the aromatic region, ~7.0-7.5 ppm), and aliphatic protons of the cyclohexanone ring (a series of multiplets in the upfield region, ~1.5-3.0 ppm).
- ¹³C NMR (Carbon-13 Nuclear Magnetic Resonance): The ¹³C NMR spectrum would display a signal for the carbonyl carbon at a characteristic downfield shift (~210 ppm).[5] It would also show signals for the aromatic carbons and the aliphatic carbons of the isobutyl group and the cyclohexanone ring.
- IR (Infrared) Spectroscopy: The IR spectrum is a powerful tool for identifying the carbonyl group. A strong, sharp absorption band is expected in the region of 1705-1725 cm⁻¹, which is characteristic of a six-membered ring ketone (cyclohexanone).[6]
- Mass Spectrometry (MS): Mass spectrometry would show the molecular ion peak corresponding to the molecular weight of the compound (230.35 m/z). The fragmentation pattern would likely involve cleavage of the isobutyl group and fragmentation of the cyclohexanone ring.

Applications in Research and Drug Development

The true value of **4-(4-Isobutylphenyl)cyclohexanone** lies in its potential as a versatile building block for the synthesis of more complex molecules, particularly in the pharmaceutical and materials science sectors.

- Pharmaceutical Intermediate: The 4-isobutylphenyl moiety is a well-known pharmacophore present in several NSAIDs.[1] This makes **4-(4-Isobutylphenyl)cyclohexanone** an attractive starting material for the synthesis of novel anti-inflammatory agents or other therapeutic compounds. The cyclohexanone ring can be modified to introduce new functional groups and stereocenters, allowing for the exploration of new chemical space. For instance, derivatives of cyclohexanone have been investigated as potential anticancer agents.[7][8]
- Scaffold for Library Synthesis: The reactivity of the ketone allows for a wide range of chemical transformations, including aldol condensations, Wittig reactions, and reductive

aminations. This makes the compound an excellent scaffold for the creation of diverse chemical libraries for high-throughput screening in drug discovery programs.

- Liquid Crystal and Materials Science: 4-substituted cyclohexanones are important intermediates in the field of liquid crystal materials.[3] The rigid phenyl group combined with the cyclohexyl ring can be incorporated into molecules designed to have specific liquid crystalline properties.

Safety, Handling, and Storage

As a responsible scientist, adherence to strict safety protocols is paramount. While a specific Safety Data Sheet (SDS) for **4-(4-Isobutylphenyl)cyclohexanone** is not widely available, general precautions for handling substituted cyclohexanones should be followed.

- Hazard Identification: Based on related compounds, **4-(4-Isobutylphenyl)cyclohexanone** is expected to cause skin and serious eye irritation.[2] It may also be harmful if swallowed or in contact with skin.[9]
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.[10] Work should be conducted in a well-ventilated fume hood to avoid inhalation of any potential vapors.[10]
- Handling: Avoid contact with skin, eyes, and clothing.[10] Keep away from heat, sparks, and open flames, as related ketones can be flammable.[11]
- Storage: Store the compound in a tightly sealed container in a dry, cool, and well-ventilated area.[2][10]
- First Aid: In case of eye contact, rinse cautiously with water for several minutes.[2] If on skin, wash with plenty of soap and water. If inhaled, move to fresh air. In case of ingestion, seek immediate medical attention.[9][10]

Conclusion: A Building Block with Significant Potential

4-(4-Isobutylphenyl)cyclohexanone represents a synthetically valuable intermediate with significant potential for applications in drug discovery and materials science. Its unique

combination of a reactive ketone and a pharmaceutically relevant aromatic moiety provides a versatile platform for the development of novel compounds. This guide has provided a foundational understanding of its properties, synthesis, and handling, intended to facilitate its effective and safe use in the laboratory. As research continues to explore new chemical entities, the utility of such well-designed building blocks will undoubtedly continue to grow.

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